

An In-Depth Technical Guide to the Physical and Chemical Properties of Cuproxoline

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Compound of Interest

Compound Name:	Cuproxoline
CAS No.:	13007-93-7
Cat. No.:	B227717

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Cuproxoline**. As a Senior Application Scientist, this document is structured to deliver not just technical data, but also to provide insights into the causality behind its characteristics and the experimental considerations for its handling and analysis. **Cuproxoline**, a copper-containing coordination complex, presents a unique profile of interest for various scientific applications. This guide is intended to be a valuable resource for researchers and professionals in drug development and related scientific fields.

Molecular Identity and Structure

Cuproxoline is the international non-proprietary name for the copper complex of bis(8-hydroxy-5,7-disulfoquinoline) with diethylamine.^{[1][2]} Its molecular structure is centered around a copper (II) ion chelated by two molecules of 8-hydroxyquinoline-5,7-disulphonic acid. The negative charges of the sulfonate groups are counterbalanced by four diethylammonium cations.

Synonyms: Cuproxolina, Cuproxolinum, Cuprimyl, Dicuprene, Copper diethylamine oxyquinoline sulfonate.[1]

Structural Elucidation

The core of **Cuproxoline**'s structure is the coordination of the copper ion by the nitrogen atom of the quinoline ring and the oxygen atom of the hydroxyl group of the 8-hydroxyquinoline-5,7-disulphonic acid ligand. This bidentate chelation results in a stable complex.[3]

Caption: Simplified coordination structure of the **Cuproxoline** complex.

Physical Properties

The physical properties of **Cuproxoline** are largely dictated by its ionic nature and the presence of multiple sulfonate groups, which contribute to its solubility in polar solvents.

Property	Value	Source
Molecular Formula	C ₃₄ H ₅₆ CuN ₆ O ₁₄ S ₄	[1][2]
Molecular Weight	964.7 g/mol	[1][2]
Appearance	Yellow fine crystalline powder	Inferred from parent compound[4]
Solubility	Soluble in water.	Inferred from parent compound[5]

Solubility Profile

The solubility of **Cuproxoline** is a critical parameter for its application in biological and pharmaceutical contexts. While specific quantitative data for **Cuproxoline** is not readily available in the literature, the solubility of its core ligand, 8-hydroxyquinoline-5,7-disulphonic acid, provides valuable insights.

8-Hydroxyquinoline-5,7-disulphonic acid is known to be soluble in water.[5] This solubility is attributed to the presence of the two highly polar sulfonic acid groups and the hydroxyl group. The solubility is also pH-dependent, a characteristic that is expected to be retained by the

Cuproxoline complex. In acidic media, the protonation of the nitrogen atom in the quinoline ring can influence its solubility.

Chemical Properties

The chemical properties of **Cuproxoline** are dominated by the coordination chemistry of the copper (II) ion and the inherent reactivity of the 8-hydroxyquinoline-5,7-disulphonic acid ligand.

Coordination Chemistry and Stability

The formation of the **Cuproxoline** complex is a result of the strong chelation between the copper (II) ion and the bidentate 8-hydroxyquinoline-5,7-disulphonic acid ligand. The stability of such copper complexes is generally high, which is a key factor in their biological activity and potential therapeutic applications. The stability constant for copper (II) complexes with similar ligands is typically high, indicating a thermodynamically favorable formation. For instance, the logarithm of the stability constant (log K) for the copper(II) complex with 8-hydroxyquinoline is around 13.1.^[6] While the exact stability constant for **Cuproxoline** is not reported, the presence of electron-withdrawing sulfonate groups on the quinoline ring may influence the electron density on the coordinating nitrogen and oxygen atoms, thereby affecting the complex's stability.

Reactivity and Degradation

The stability of **Cuproxoline** is subject to environmental factors such as pH, temperature, and light.

- **pH Stability:** The integrity of the complex is expected to be pH-dependent. In highly acidic conditions, protonation of the ligand may lead to decomplexation. Conversely, in strongly basic conditions, the formation of copper hydroxide precipitates could occur. The optimal pH for the formation and stability of similar metal-8-hydroxyquinoline-5-sulfonic acid complexes is generally between 5 and 8.^[6]
- **Thermal Stability:** Thermal degradation of the complex is expected to occur at elevated temperatures. The stability of the parent compound, 8-hydroxyquinoline-5-sulfonic acid, has a high melting point, suggesting good thermal stability of the ligand itself.^{[4][5]} However, the overall thermal stability of the complex would also depend on the strength of the coordination bonds and the stability of the diethylammonium counter-ions.

- Photostability: Quinolines and their derivatives can be susceptible to photodegradation. It is advisable to protect solutions of **Cuproxoline** from prolonged exposure to light to prevent potential degradation. Photostability testing, following guidelines such as ICH Q1B, would be necessary to fully characterize this property.^{[7][8][9]}

Experimental Protocols

Synthesis of Cuproxoline

A general method for the synthesis of **Cuproxoline** involves the reaction of a soluble copper (II) salt with 8-hydroxyquinoline-5,7-disulphonic acid in the presence of diethylamine.

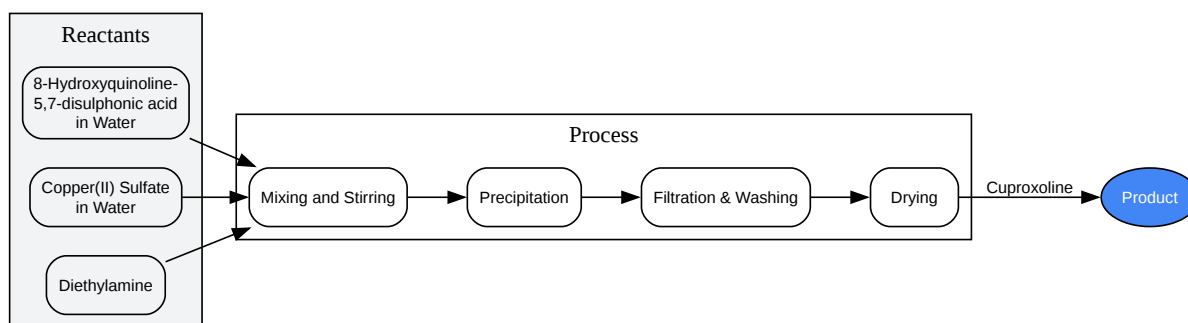
Materials:

- 8-hydroxyquinoline-5,7-disulphonic acid
- Copper (II) sulfate pentahydrate
- Diethylamine
- Deionized water
- Ethanol

Procedure:

- Dissolve a molar equivalent of 8-hydroxyquinoline-5,7-disulphonic acid in deionized water.
- In a separate beaker, dissolve a molar equivalent of copper (II) sulfate pentahydrate in deionized water.
- Slowly add the copper (II) sulfate solution to the 8-hydroxyquinoline-5,7-disulphonic acid solution with continuous stirring.
- Add four molar equivalents of diethylamine to the reaction mixture to act as the counter-ion and to adjust the pH.
- A precipitate of **Cuproxoline** may form. If so, collect the precipitate by vacuum filtration.

- Wash the collected solid with deionized water and then with a small amount of cold ethanol.
- Dry the final product in a desiccator or a vacuum oven at low temperature.



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Caption: General workflow for the synthesis of **Cuproxoline**.

Analytical Characterization

High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be developed for the analysis of **Cuproxoline**.

- Column: A C18 column is a suitable starting point.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate or acetate buffer, pH adjusted to be within the stability range of the complex) and an organic modifier like acetonitrile or methanol.
- Detection: UV-Vis detection at a wavelength corresponding to the absorbance maximum of the complex.

UV-Visible Spectroscopy: The UV-Vis spectrum of **Cuproxoline** is expected to show characteristic absorption bands arising from the π - π^* transitions of the quinoline ring system, which are influenced by the coordination to the copper ion. The UV-Vis spectrum of

ciprofloxacin, a related quinolone, shows absorption maxima around 272 nm, 316 nm, and 331 nm.[10] A similar profile, with potential shifts due to the sulfonic acid groups and copper chelation, would be expected for **Cuproxoline**.

Safety and Handling

As with any chemical substance, appropriate safety precautions should be taken when handling **Cuproxoline**. Based on the safety data for related compounds like quinoline, it should be handled in a well-ventilated area, and personal protective equipment, including gloves and safety glasses, should be worn.[4] Specific toxicity studies for **Cuproxoline** are not widely available, and therefore, it should be treated as a potentially hazardous substance.

Conclusion

Cuproxoline is a coordination complex with a well-defined structure and interesting chemical properties. Its foundation on the 8-hydroxyquinoline-5,7-disulphonic acid ligand imparts water solubility and strong metal-chelating capabilities. While further research is needed to fully quantify all of its physical and chemical parameters, this guide provides a solid foundation for researchers and drug development professionals working with this compound. The provided insights into its synthesis, analysis, and expected properties will aid in the design of future experiments and applications.

References

- PubChem. Compound Summary for CID 71855, **Cuproxoline**. National Center for Biotechnology Information. [\[Link\]](#)
- Solubility of Things. 8-hydroxyquinoline-5-sulfonic acid. [\[Link\]](#)
- Dalton Transactions. Improving the stability and inertness of Cu(ii) and Cu(i) complexes with methylthiazolyl ligands by tuning the macrocyclic structure. [\[Link\]](#)
- University of Bristol. Stability constants for copper complexes. [\[Link\]](#)
- PubChem. Compound Summary for CID 71855, **Cuproxoline**. [\[Link\]](#)
- Google Patents. CN105622503A - Synthesis method of 8-hydroxyquinoline.

- ICH. Q1B Photostability Testing of New Active Substances and Medicinal Products. [\[Link\]](#)
- Open Access Journals. 8-Hydroxyquinoline and its Derivatives: Synthesis and Applications. [\[Link\]](#)
- PubMed. Stability constants of copper(II) mixed complexes with some 4-quinolone antibiotics and (N-N) donors. [\[Link\]](#)
- JOCP. Spectrophotometric study on stability constants of copper(II) complex with 1-amidino-O-methylurea. [\[Link\]](#)
- PubMed. Toxicological evaluation of fluproquazone. [\[Link\]](#)
- Caron. RAPID & REPEATABLE PHOTOSTABILITY RESULTS IN AN ICH Q1B OPTION II CHAMBER. [\[Link\]](#)
- PubChem. Compound Summary for CID 71856, 8-Hydroxyquinoline-5,7-disulphonic acid. [\[Link\]](#)
- BfArM. Guideline on Photostability Testing. [\[Link\]](#)
- ResearchGate. The UV-Vis absorption spectra of the standard solution of ciprofloxacin... [\[Link\]](#)
- IKEV. ICH Q1B Guideline Photostability Testing of New Drug Substances and Products. [\[Link\]](#)
- IJPSR. Development and Validation of Stability-indicating RP-HPLC method for the simultaneous analysis of Salbutamol, Theophylline and Ambroxol. [\[Link\]](#)
- PubMed. Accelerated photostability study of tretinoin and isotretinoin in liposome formulations. [\[Link\]](#)
- Porsolt. Predictive Toxicity: Toxicokinetics Evaluation in Preclinical Studies. [\[Link\]](#)
- PMC. 8-Hydroxyquinolines Are Boosting Agents of Copper-Related Toxicity in Mycobacterium tuberculosis. [\[Link\]](#)

- Charles River. General Toxicology Studies. [[Link](#)]
- Nucro-Technics. Preclinical Toxicology Testing Services. [[Link](#)]
- International Journal of Pharmaceutical Sciences. Akash Shelake, Int. J. of Pharm. Sci., 2024, Vol 2, Issue 11, 910-919. [[Link](#)]
- GitHub Pages. SOLUBILITY DATA SERIES. [[Link](#)]
- IUPAC. SOLUBILITY DATA SERIES. [[Link](#)]
- ResearchGate. Validated HPLC Method for Analysis of Oxaprozin in a Formulation. [[Link](#)]
- ResearchGate. UV-ABSORBANCE SPECTRA OF CIPROFLOXACIN HCL USING 0.1 N HCL (A) AND DISTILLED WATER (B) AS SOLVENTS. [[Link](#)]
- PMC. Developing and Validating a Robust RP-HPLC Method for Metoclopramide and Camylofin Simultaneous Analysis Using Response Surface Methodology. [[Link](#)]
- PMC. Optical Characterization of Ciprofloxacin Photolytic Degradation by UV-Pulsed Laser Radiation. [[Link](#)]
- Semantic Scholar. Thermal Stability and Degradation Kinetics of Patulin in Highly Acidic Conditions: Impact of Cysteine. [[Link](#)]
- ResearchGate. The UV-Vis absorption spectra of the standard solution of ciprofloxacin... [[Link](#)]
- ResearchGate. Thermal stability of pentoxifylline: active substance and tablets. [[Link](#)]
- JPP. Analytical Method Development and Validation for the Determination of Acebrophylline by Rp-Uhplc in Solid Dosage Forms. [[Link](#)]
- PMC. Evaluation of the stability of linezolid in aqueous solution and commonly used intravenous fluids. [[Link](#)]
- ResearchGate. Solubility Measurements of Crystalline Cu₂O in Aqueous Solution as a Function of Temperature and pH. [[Link](#)]

- YouTube. Determination of Ciprofloxacin Concentration Using DR Hach 6000 UV–Visible Spectrophotometer. [[Link](#)]
- RUO Principal. Effects of thermal processing and ph on the physicochemical properties, stability, and structure of taxifolin-loaded nanostructured lipid carriers. [[Link](#)]
- ResearchGate. (a) UV-Vis spectra of (i) ciprofloxacin (inset showing its chemical... [[Link](#)]
- ResearchGate. The influence of pH on the stability of antazoline: Kinetic analysis. [[Link](#)]

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. Cuproxoline | C34H56CuN6O14S4 | CID 71855 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [3. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [4. sds.chemtel.net](https://sds.chemtel.net) [sds.chemtel.net]
- [5. Improving the stability and inertness of Cu\(ii\) and Cu\(i\) complexes with methylthiazolyl ligands by tuning the macrocyclic structure - Dalton Transactions \(RSC Publishing\)](https://pubs.rsc.org) [pubs.rsc.org]
- [6. issr.edu.kh](https://issr.edu.kh) [issr.edu.kh]
- [7. ema.europa.eu](https://ema.europa.eu) [ema.europa.eu]
- [8. caronscientific.com](https://caronscientific.com) [caronscientific.com]
- [9. bfarm.de](https://bfarm.de) [bfarm.de]
- [10. researchgate.net](https://researchgate.net) [researchgate.net]
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